

Proper Disposal Procedures for 2,2-Dichlorohexanal

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Compound of Interest

Compound Name: 2,2-Dichlorohexanal

CAS No.: 57024-78-9

Cat. No.: B1608203

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Executive Summary & Immediate Safety Directive

2,2-Dichlorohexanal (CAS 57024-78-9) is a halogenated aliphatic aldehyde presenting specific risks of aquatic toxicity, skin irritation, and potential polymerization. Unlike simple organic solvents, it cannot be disposed of via standard non-halogenated waste streams due to the formation of hydrochloric acid (HCl) and toxic byproducts (dioxins/furans) upon incomplete combustion.

Core Directive: This material must be segregated into Halogenated Organic Waste streams destined for high-temperature incineration with flue gas scrubbing. Under no circumstances should this chemical be discharged into municipal sewer systems or mixed with strong oxidizers.

Chemical Profile & Hazard Identification

Effective disposal requires understanding the chemical's stability and reactivity profile.

Parameter	Data	Operational Implication
CAS Number	57024-78-9	Use for waste manifesting and inventory tracking.
Flash Point	-65.8°C (150°F)	Classified as Combustible (Class IIIA). Not typically RCRA "Ignitable" (D001) unless mixed with lower flashpoint solvents.
Boiling Point	175.3°C	Low volatility reduces inhalation risk during transfer, but surface contamination persists.
Density	1.144 g/cm ³	Denser than water. Sinks in aqueous phases, complicating spill cleanup.
Reactivity	Electrophilic	-chloro substitution increases carbonyl reactivity. ^[1] Prone to hydration (gem-diol formation) and oxidation.

Critical Hazards

- Aquatic Toxicity: Chlorinated aldehydes are persistent and toxic to aquatic life. Sewer discharge is a violation of the Clean Water Act (CWA).
- Peroxide Formation: Like many aldehydes, **2,2-dichlorohexanal** can auto-oxidize to form unstable peroxides or carboxylic acids upon prolonged exposure to air.
- Incompatible Mixtures:
 - Strong Oxidizers: Risk of exothermic reaction.
 - Strong Bases: Can induce dehydrohalogenation (elimination of HCl) or rapid polymerization.

Pre-Disposal Stabilization & Handling

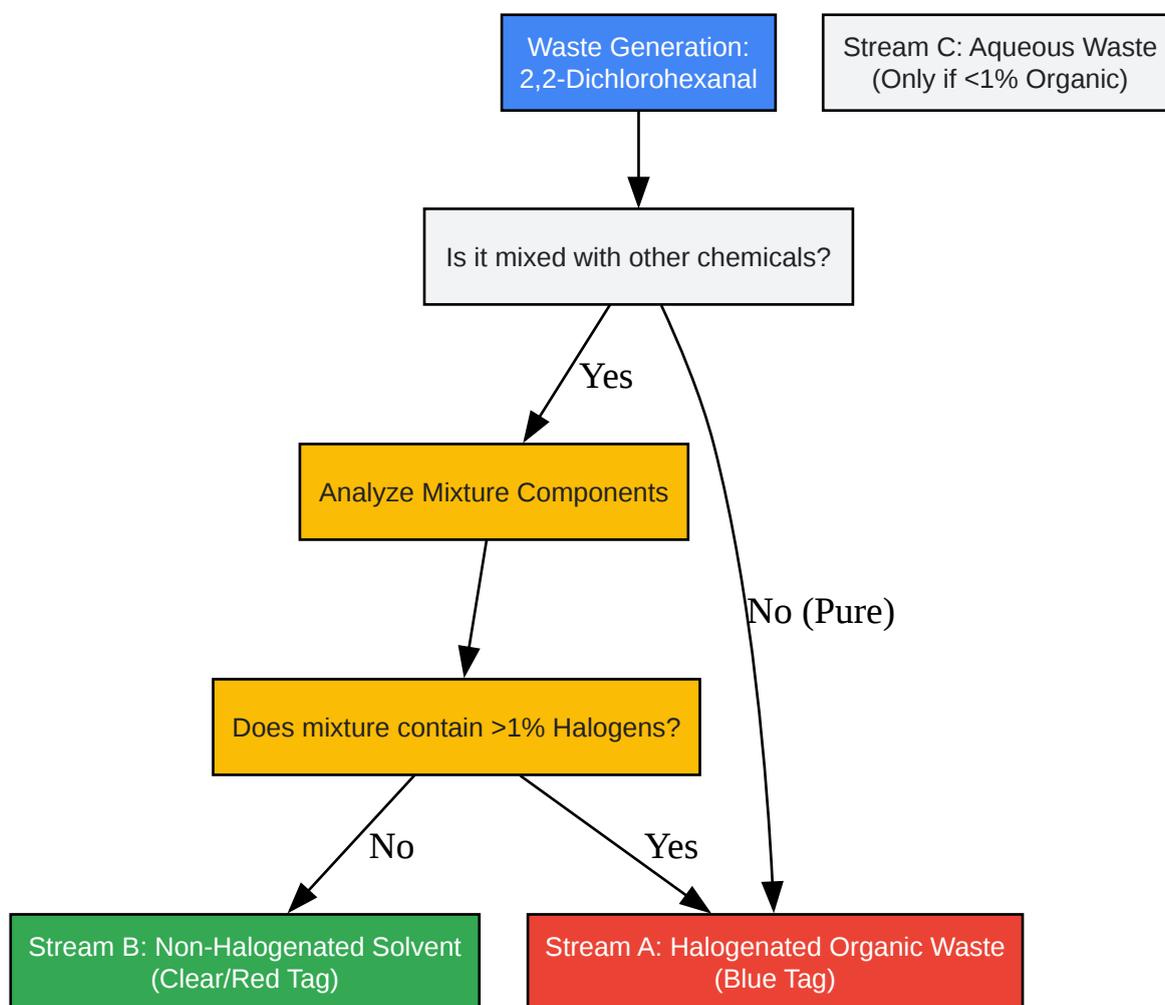
Before moving waste to the central accumulation area, the generator must stabilize the chemical.

Step 1: Peroxide & Stability Testing

- Visual Inspection: Check for crystal formation (indicative of polymerization or severe oxidation) or stratification.
- Test Strip Validation: Use commercial peroxide test strips. If peroxides are detected (>100 ppm), the container must be treated as High Hazard/Reactive and stabilized (e.g., with reducing agents like ferrous sulfate) before transport.

Step 2: Waste Segregation Logic

The presence of chlorine atoms mandates the "Halogenated" waste stream. Mixing with non-halogenated solvents (like acetone or ethanol) significantly increases disposal costs and violates incinerator acceptance criteria.



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Figure 1: Decision tree for segregating **2,2-dichlorohexanal** waste. Note that even small amounts of this compound dictate the "Halogenated" classification.

Disposal Workflow

This protocol defines the lifecycle of the waste from the laboratory bench to the final off-site facility.

Operational Protocol

- Container Selection: Use High-Density Polyethylene (HDPE) or glass containers. Avoid metal containers if the waste is potentially acidic (due to HCl formation).

- Labeling: Affix a hazardous waste label immediately upon the first drop of waste entering the container.
 - Constituents: "**2,2-Dichlorohexanal**" (Do not use abbreviations).[2][3]
 - Hazard Checkbox: Toxic, Irritant.[4]
- Accumulation: Keep the container closed (vapor tight) in a secondary containment tray within a Satellite Accumulation Area (SAA).



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Figure 2: Cradle-to-grave workflow for halogenated aldehyde disposal.

Regulatory Compliance (US Focus)

RCRA Characterization

While **2,2-dichlorohexanal** is not explicitly listed on the EPA "P" or "U" lists, it is a Characteristic Hazardous Waste if it exhibits toxicity or ignitability.

- Waste Code: Generators should default to D001 (if flash point < 60°C in mixture) or characterize based on toxicity. Due to the halogen content, it is often managed under generic "Halogenated Solvent" codes (e.g., F001/F002 if spent solvents are involved, though strictly these apply to specific lists; otherwise, it is non-specific hazardous waste).
- Best Practice: Label as "Hazardous Waste - Toxic, Halogenated".

DOT Shipping Information

When preparing for off-site transport, the waste contractor will likely classify it under:

- UN Number: UN 3082 (Environmentally hazardous substance, liquid, n.o.s.) or UN 2810 (Toxic liquid, organic, n.o.s.).

- Proper Shipping Name: Waste Toxic liquid, organic, n.o.s. (**2,2-Dichlorohexanal**).
- Class: 9 or 6.1.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 2724597, **2,2-Dichlorohexanal**. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual. Retrieved from [[Link](#)]

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